

Butyl benzoate molecular weight and formula

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Compound of Interest

Compound Name: Butyl Benzoate

Cat. No.: B1668117

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Butyl Benzoate: Molecular Characteristics

Butyl benzoate is a benzoate ester formed from the condensation of benzoic acid and butanol. [1][2][3] This organic compound serves various industrial applications, including as a solvent for cellulose ether, a dye carrier in the textile industry, and as an ingredient in perfumes. [1][2][3]

The fundamental molecular properties of **butyl benzoate** are summarized below.

Property	Value
Molecular Formula	C ₁₁ H ₁₄ O ₂ [1][2][4]
Molecular Weight	178.23 g/mol [1][2][4]
Linear Formula	C ₆ H ₅ COOCH ₂ CH ₂ CH ₂ CH ₃

The molecular formula, C₁₁H₁₄O₂, indicates that a single molecule of **butyl benzoate** contains 11 carbon atoms, 14 hydrogen atoms, and 2 oxygen atoms. The molecular weight is calculated based on the atomic weights of these constituent atoms.

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References

- 1. Butyl Benzoate | C₁₁H₁₄O₂ | CID 8698 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Butyl benzoate | 136-60-7 [chemicalbook.com]
- 3. Butyl benzoate Six Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. chemimpex.com [chemimpex.com]
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